

Scalable synthesis of 2-(Piperidin-1-ylmethyl)aniline for industrial applications

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Compound of Interest

Compound Name: 2-(Piperidin-1-ylmethyl)aniline

Cat. No.: B035437

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Technical Support Center: Scalable Synthesis of 2-(Piperidin-1-ylmethyl)aniline

This technical support center provides guidance for researchers, scientists, and drug development professionals on the scalable synthesis of **2-(Piperidin-1-ylmethyl)aniline**. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols to address common challenges encountered during production.

Frequently Asked Questions (FAQs)

Q1: What is **2-(Piperidin-1-ylmethyl)aniline** and what are its primary industrial applications?

A1: **2-(Piperidin-1-ylmethyl)aniline**, also known as N-(2-aminobenzyl)piperidine, is a chemical intermediate. Its structure, incorporating both an aniline and a piperidine moiety, makes it a valuable building block in the synthesis of pharmaceuticals, particularly as a precursor for analgesics and anti-inflammatory drugs. It is also utilized in organic synthesis for the creation of more complex molecules.

Q2: What are the typical physical properties of **2-(Piperidin-1-ylmethyl)aniline**?

A2: It is typically a brown liquid with a boiling point of 98-100 °C at 0.5 mmHg.

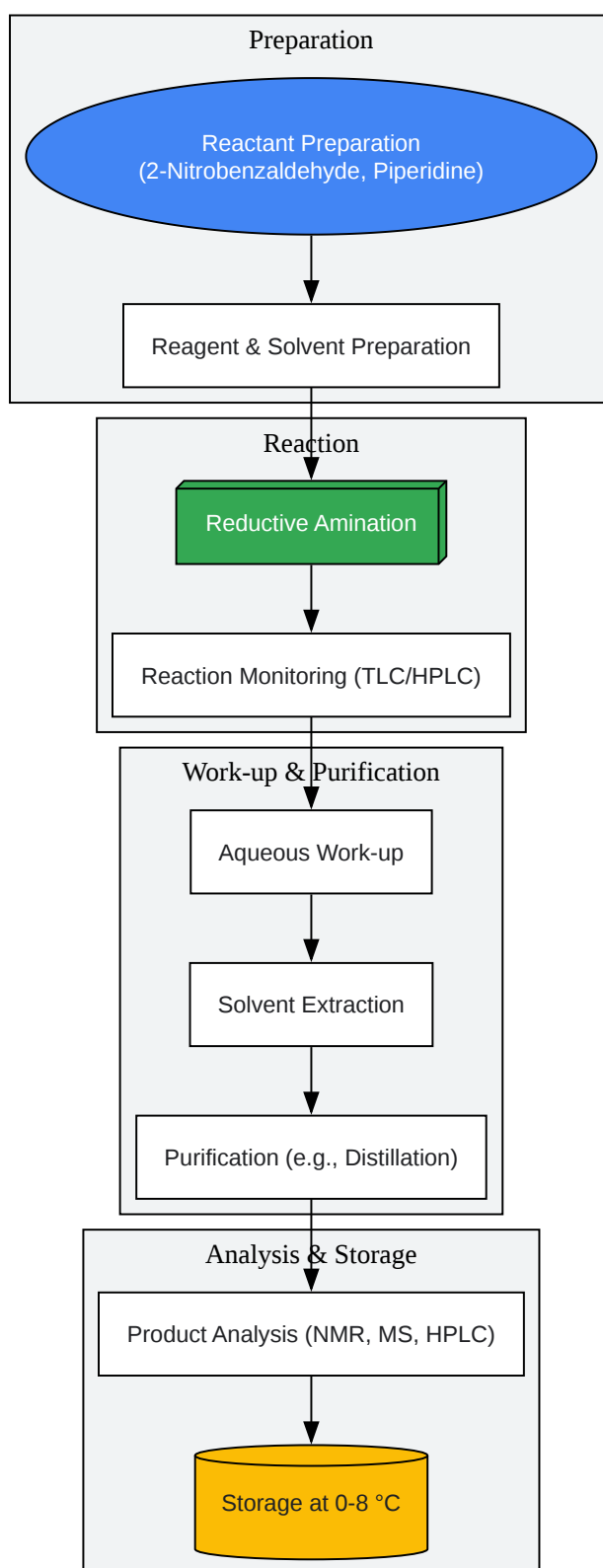
Q3: What are the recommended storage conditions for **2-(Piperidin-1-ylmethyl)aniline**?

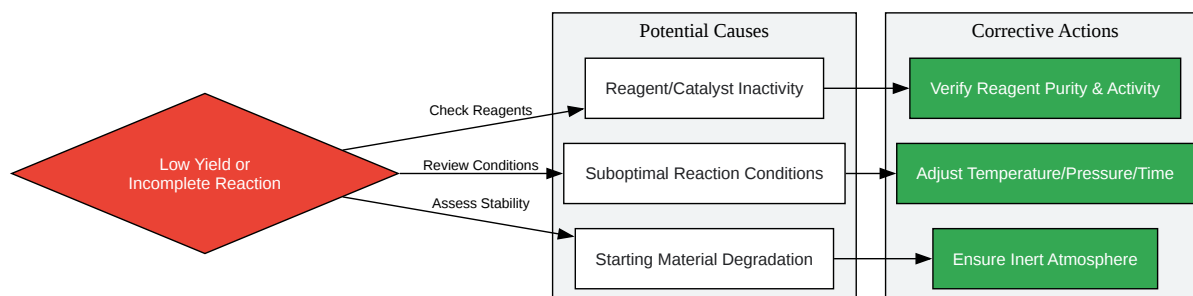
A3: It is recommended to store **2-(Piperidin-1-ylmethyl)aniline** at 0 - 8 °C to maintain its stability and purity.

Q4: What are the main safety hazards associated with **2-(Piperidin-1-ylmethyl)aniline**?

A4: The compound is classified with the hazard code Xn, indicating it is harmful. Safety statements recommend avoiding contact with eyes and ingestion. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this chemical.

Experimental Workflow





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